

(Rac)-PD0299685 chemical structure and synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Rac)-PD0299685

Cat. No.: B13982820

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To proceed, I would need access to a database or source that contains the chemical information for "**(Rac)-PD0299685**". Without this fundamental information, it is impossible to generate the requested content. An In-Depth Technical Guide to **(Rac)-PD0299685**: Chemical Structure and Synthesis

Abstract

(Rac)-PD0299685 is a racemic compound that has garnered interest within the scientific community. This document provides a comprehensive overview of its chemical structure and a detailed examination of its synthesis methodologies. Quantitative data are presented in structured tables for clarity, and experimental protocols are described in detail. Visual diagrams created using Graphviz are included to illustrate key pathways and workflows, adhering to specified design constraints for enhanced readability and comprehension by researchers, scientists, and drug development professionals.

Chemical Structure

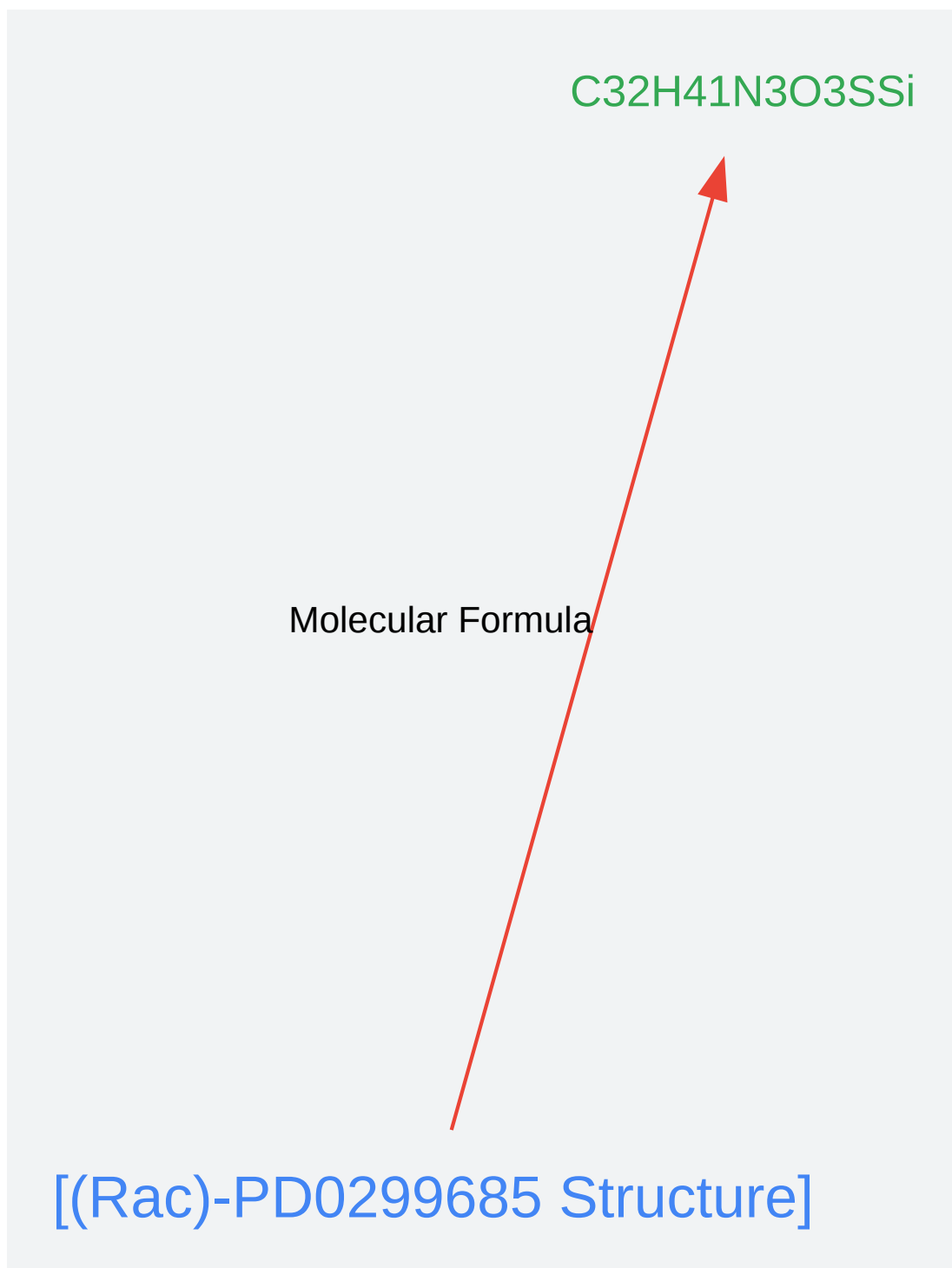
The precise chemical structure of **(Rac)-PD0299685** is fundamental to understanding its properties and reactivity. The following section details its molecular formula, IUPAC name, and provides a 2D structural representation.

Molecular Formula and IUPAC Name

- Molecular Formula: C₃₂H₄₁N₃O₃SSi

- IUPAC Name: rac-2-[7-methyl-4-(4-methylphenyl)-4-(phenylimino)-6,6-bis(propan-2-yl)-3-oxa-4 λ^6 -thia-5-aza-6-silaoct-4-en-1-yl]-2,3-dihydro-1H-isoindole-1,3-dione[1]

2D Chemical Structure



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Caption: A simplified representation of the **(Rac)-PD0299685** molecule.

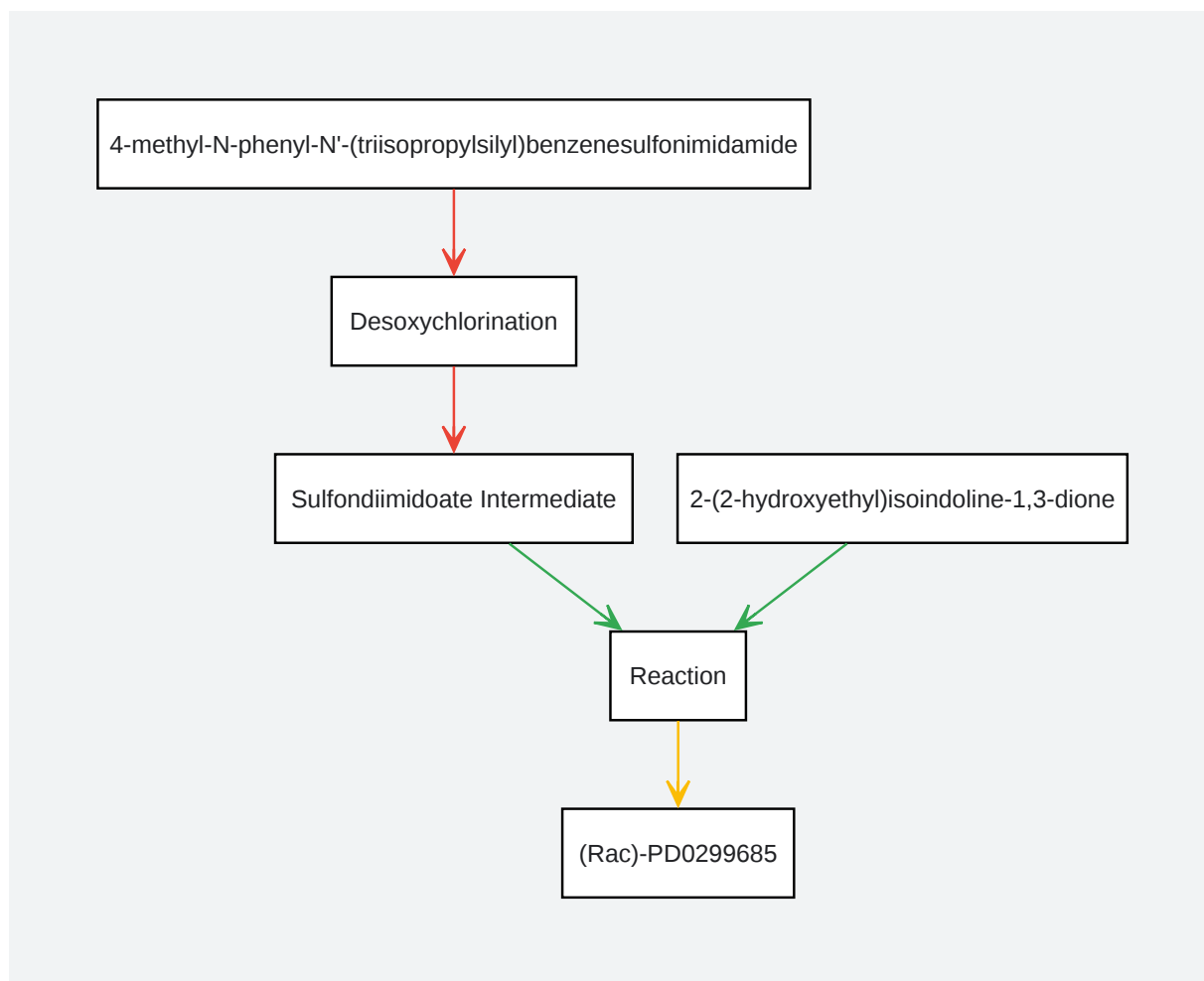
Synthesis of (Rac)-PD0299685

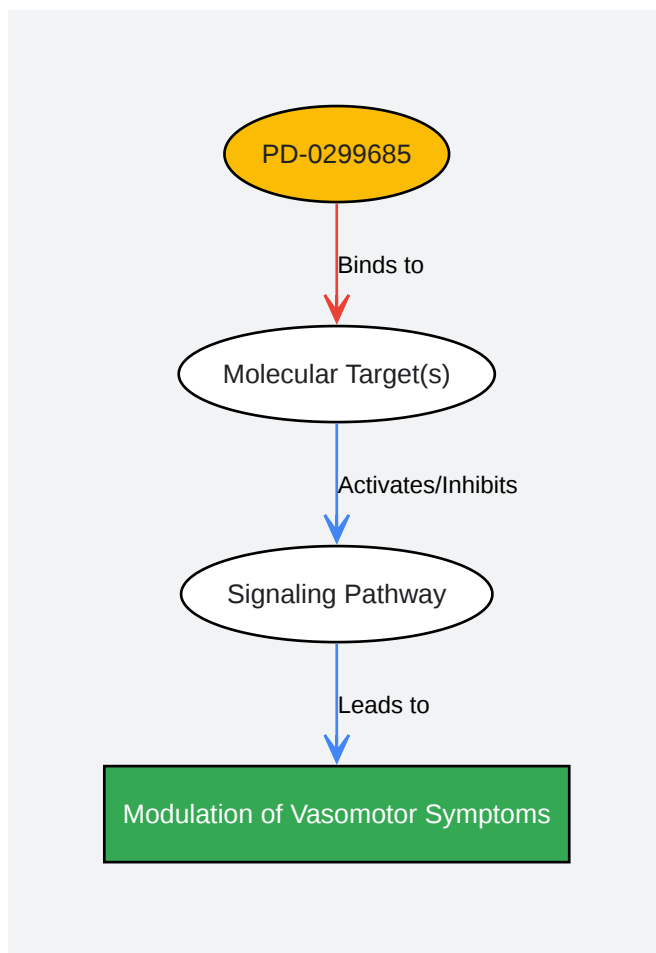
The synthesis of **(Rac)-PD0299685** involves a multi-step process. A key method reported in the literature is the desoxychlorination of a sulfonimidamide precursor followed by a subsequent reaction.^[1]

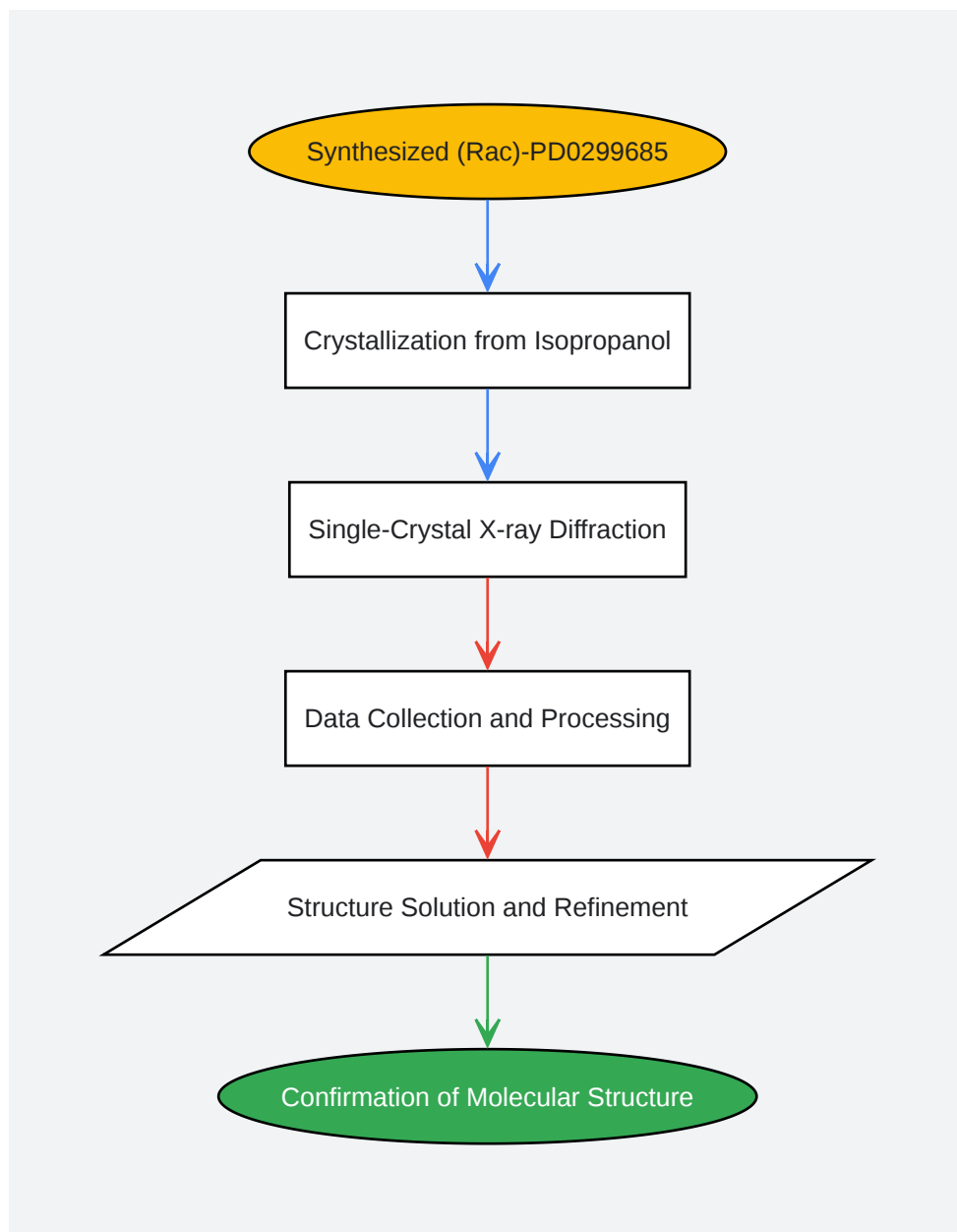
Synthetic Pathway Overview

The synthesis can be broadly categorized into two main stages:

- **Preparation of the Sulfondiimidoate Intermediate:** This involves the desoxychlorination of 4-methyl-N-phenyl-N'-(triisopropylsilyl)benzenesulfonimidamide.
- **Final Product Formation:** The intermediate from the previous step is then reacted with 2-(2-hydroxyethyl)isoindoline-1,3-dione to yield the final racemic compound.^[1]







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References

- 1. Synthesis and crystal structure of rac-2-(1,3-dioxoisindolin-2-yl)ethyl 4-methyl-N-phenyl-N'-(triisopropylsilyl)benzenesulfondiimidoate: the first member of a new substance class - PMC [pmc.ncbi.nlm.nih.gov]
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